

Application Notes and Protocols for BI-6015

Treatment of Primary Murine Hepatocytes

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Compound of Interest

Compound Name: BI-6015

Cat. No.: B1666957

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Introduction

Hepatocyte Nuclear Factor 4 α (HNF4 α) is a crucial transcription factor that governs a wide array of metabolic and homeostatic functions in the liver. Its dysregulation has been implicated in various liver pathologies. **BI-6015** is a known antagonist of HNF4 α , making it a valuable tool for investigating the roles of HNF4 α in liver function and disease.^{[1][2][3][4]} These application notes provide detailed protocols for the isolation of primary murine hepatocytes and their subsequent treatment with **BI-6015** to study the effects on gene expression and cellular signaling.

Data Presentation

The following table summarizes the quantitative data on gene expression changes in hepatocytes isolated from a parenteral nutrition-associated cholestasis (PNAC) mouse model treated with **BI-6015**. This data highlights the in vivo effects of **BI-6015** on genes involved in sterol and bile acid transport.

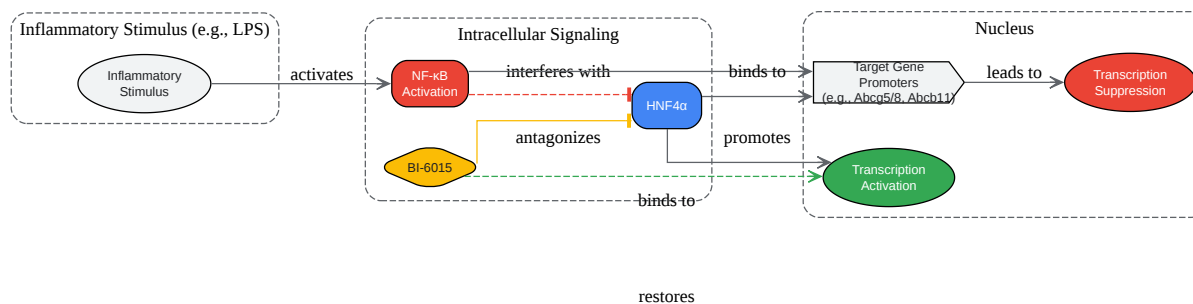
Table 1: Relative mRNA Expression of Key Genes in Isolated Murine Hepatocytes from **BI-6015** Treated PNAC Mouse Model

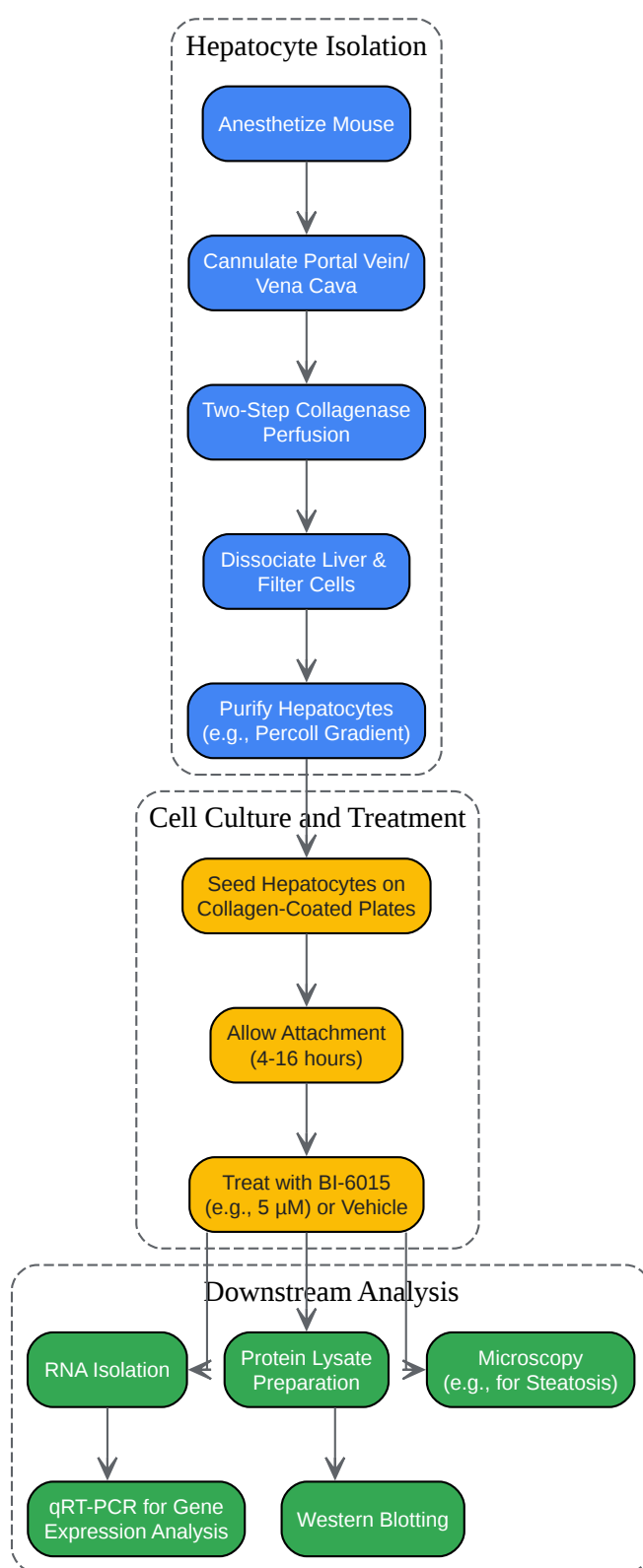
Gene	Function	Change with BI-6015 Treatment
Abcg5	Sterol transporter	Increased
Abcg8	Sterol transporter	Increased
Nr1h4 (FXR)	Nuclear receptor, regulates bile acid metabolism	Increased
Abcb11 (BSEP)	Bile salt export pump	Increased
Abcc2 (MRP2)	Transports conjugated bilirubin and drugs	Increased
Nr0b2 (SHP)	Nuclear receptor, inhibits bile acid synthesis	Increased
Nr5a2 (LRH-1)	Nuclear receptor, regulates cholesterol and bile acid homeostasis	Increased

Data is derived from qRT-PCR analysis of hepatocytes isolated from a PNAC mouse model treated with **BI-6015**.[\[1\]](#)

Signaling Pathway

BI-6015 acts as an antagonist to HNF4 α . In certain pathological conditions, such as those involving inflammation, the activation of NF- κ B can lead to the suppression of key hepatic transporter genes. **BI-6015** is understood to interfere with the detrimental effects of NF- κ B activation on the promoters of these genes, leading to their increased expression. This proposed mechanism is depicted in the following signaling pathway diagram.





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